

# An In-depth Technical Guide to 2-Nitroadamantane (CAS 54564-31-7)

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## Compound of Interest

Compound Name: 2-Nitroadamantane

Cat. No.: B056112

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## Introduction

This technical guide provides a comprehensive overview of **2-Nitroadamantane** (CAS number 54564-31-7), a derivative of adamantane. Adamantane and its derivatives are of significant interest in medicinal chemistry and materials science due to their rigid, cage-like structure, which imparts unique physicochemical properties. This document consolidates available data on the properties, synthesis, analytical methods, and suppliers of **2-Nitroadamantane** to support research and development activities.

## Chemical and Physical Properties

**2-Nitroadamantane**, also known by its systematic name Tricyclo[3.3.1.1(3,7)]decane, 2-nitro-, is a solid organic compound. Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	54564-31-7	[1]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO <sub>2</sub>	[1]
Molecular Weight	181.23 g/mol	[1]
Appearance	Solid (visual inspection)	General knowledge
Boiling Point	285.9 °C at 760 mmHg	chem960.com
Density	1.18 g/cm <sup>3</sup>	chem960.com
Flash Point	128.5 °C	chem960.com

#### Thermodynamic Properties:

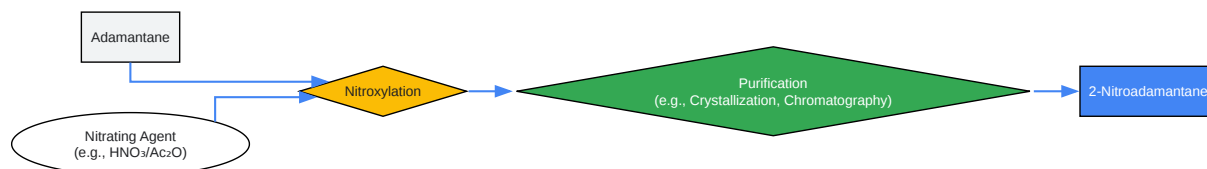
A range of thermodynamic data is available for **2-Nitroadamantane**, which is crucial for understanding its stability and reactivity.

Property	Description	Source(s)
$\Delta_c H^\circ_{\text{solid}}$	Standard solid enthalpy of combustion	[2]
$C_{p,\text{gas}}$	Ideal gas heat capacity	[2]
$\Delta_f G^\circ$	Standard Gibbs free energy of formation	[2]
$\Delta_f H^\circ_{\text{gas}}$	Enthalpy of formation at standard conditions (gas)	[2]
$\Delta_f H^\circ_{\text{solid}}$	Solid phase enthalpy of formation at standard conditions	[2]
$\Delta_{\text{fus}} H^\circ$	Enthalpy of fusion at standard conditions	[2]
$\Delta_{\text{sub}} H^\circ$	Enthalpy of sublimation at standard conditions	[2]
$\Delta_{\text{vap}} H^\circ$	Enthalpy of vaporization at standard conditions	[2]

## Synthesis

While a detailed, step-by-step protocol for the synthesis of **2-Nitroadamantane** is not readily available in the public domain, a general approach involves the nitroxylation of adamantane derivatives. One documented method for the synthesis of related nitroxyadamantanes utilizes a mixture of fuming nitric acid and acetic anhydride.[3][4] This system is known to facilitate the introduction of a nitrooxy group onto the adamantane core.[3]

A probable synthetic workflow for obtaining **2-Nitroadamantane** from Adamantane is outlined below. It is important to note that this is a generalized representation and optimization of reaction conditions would be necessary.



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A generalized workflow for the synthesis of **2-Nitroadamantane**.

## Analytical Methods

The characterization and quantification of **2-Nitroadamantane** can be achieved through various analytical techniques.

## Spectroscopic Data

Spectroscopic methods are essential for the structural elucidation and identification of **2-Nitroadamantane**.

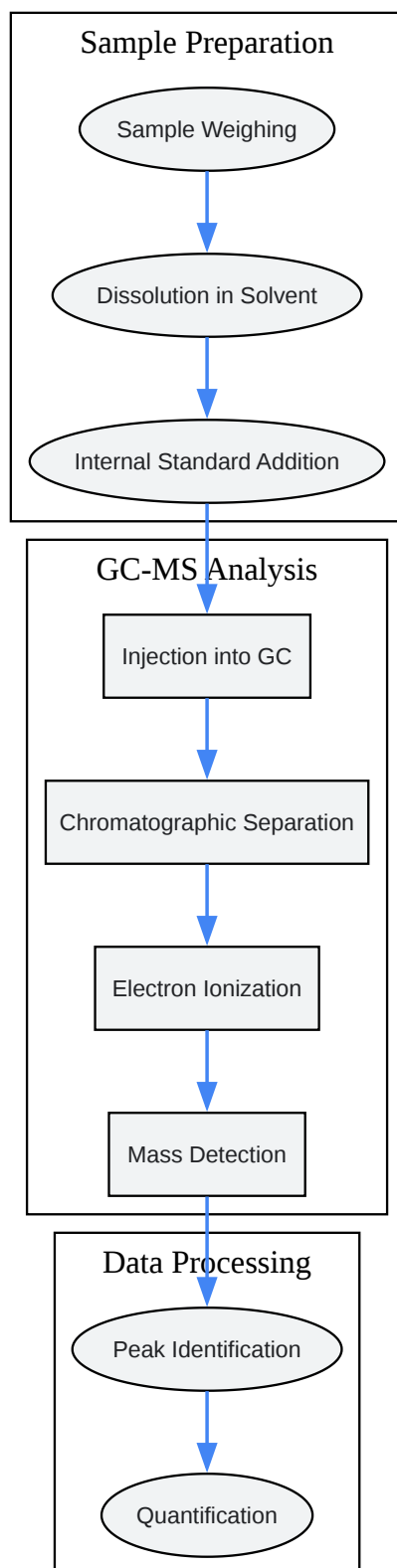
Technique	Description	Source(s)
$^1\text{H}$ NMR	While specific data for 2-Nitroadamantane is not provided, the $^1\text{H}$ NMR spectrum of the parent adamantane shows signals in the upfield region (around 1.7-1.9 ppm) due to its saturated cage structure. The introduction of a nitro group is expected to cause a downfield shift for adjacent protons.	General NMR knowledge
$^{13}\text{C}$ NMR	Similar to $^1\text{H}$ NMR, the $^{13}\text{C}$ NMR of adamantane shows two distinct signals. The presence of the nitro group in 2-Nitroadamantane will influence the chemical shifts of the carbon atoms, particularly the carbon bearing the nitro group and its neighbors.	General NMR knowledge
Mass Spectrometry (MS)	Electron ionization mass spectrometry data is available and can be used for molecular weight confirmation and fragmentation pattern analysis.	<a href="#">[1]</a>
Infrared (IR) Spectroscopy	IR spectroscopy can be used to identify the presence of the nitro functional group (typically strong absorptions around 1550-1500 $\text{cm}^{-1}$ and 1360-1290 $\text{cm}^{-1}$ for the asymmetric and symmetric stretching vibrations, respectively).	General IR knowledge

## Chromatographic Methods

Gas chromatography-mass spectrometry (GC-MS) is a suitable technique for the separation and identification of **2-Nitroadamantane**. A general GC-MS protocol for the analysis of related nitrosamines is provided below, which can be adapted for **2-Nitroadamantane**.

### Experimental Protocol: General GC-MS Analysis

- Sample Preparation: Dissolve a precisely weighed amount of the sample in a suitable organic solvent (e.g., dichloromethane or ethyl acetate).
- Internal Standard: Add a known concentration of an appropriate internal standard for quantitative analysis.
- GC Conditions:
  - Injector: Split/splitless injector, typically operated at a temperature of 250 °C.
  - Column: A non-polar or medium-polarity capillary column (e.g., 5% phenyl-methylpolysiloxane) is generally suitable.
  - Oven Program: A temperature gradient program is recommended to ensure good separation. For example, start at 50 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Analyzer: Quadrupole or Ion Trap.
  - Scan Range: A mass range of m/z 40-400 is typically sufficient.
- Data Analysis: Identify the **2-Nitroadamantane** peak based on its retention time and mass spectrum. Quantify using the peak area ratio relative to the internal standard.



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A typical workflow for the GC-MS analysis of **2-Nitroadamantane**.

## Safety Information

A specific Material Safety Data Sheet (MSDS) for **2-Nitroadamantane** is not readily available. However, based on the known hazards of related nitro compounds and adamantane derivatives, the following precautions should be taken:

- Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[\[5\]](#)[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated place, away from heat and sources of ignition. Keep the container tightly closed.[\[5\]](#)
- First Aid:
  - In case of skin contact: Wash off immediately with soap and plenty of water.[\[5\]](#)
  - In case of eye contact: Rinse immediately with plenty of water for at least 15 minutes.[\[5\]](#)
  - If inhaled: Move the person into fresh air.[\[5\]](#)
  - If swallowed: Do NOT induce vomiting. Seek immediate medical attention.[\[5\]](#)

It is highly recommended to perform a thorough risk assessment before handling this compound.

## Suppliers

**2-Nitroadamantane** is available from various chemical suppliers. A partial list of potential suppliers includes:

- Angene Chemical[\[2\]](#)
- ChemScene
- MolPort
- BLDpharm



Please note that availability and purity may vary. It is advisable to contact the suppliers directly for the most current information.

## Conclusion

**2-Nitroadamantane** is a fascinating molecule with potential applications in various fields of research. This guide has provided a summary of its known properties, along with insights into its synthesis and analysis. While some data, particularly detailed experimental protocols and a specific MSDS, are not widely published, the information presented here serves as a valuable starting point for researchers and professionals working with this compound. As with any chemical, proper safety precautions are paramount.

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## References

- 1. [echemi.com](https://www.echemi.com) [echemi.com]
- 2. [angenechemical.com](https://www.angenechemical.com) [angenechemical.com]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 5. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 6. [echemi.com](https://www.echemi.com) [echemi.com]
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